

Proper Disposal of Canrenone-d6: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Canrenone-d6 (Major)

Cat. No.: B15354513

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For immediate release: This document provides essential safety and logistical information for the proper disposal of Canrenone-d6, a deuterated analog of the aldosterone antagonist, Canrenone. Researchers, scientists, and drug development professionals must adhere to these procedures to ensure personnel safety and environmental compliance. Canrenone is suspected of causing cancer and reproductive harm, may cause organ damage through prolonged or repeated exposure, and is toxic to aquatic life with long-lasting effects. Therefore, Canrenone-d6 should be handled as a hazardous chemical waste.

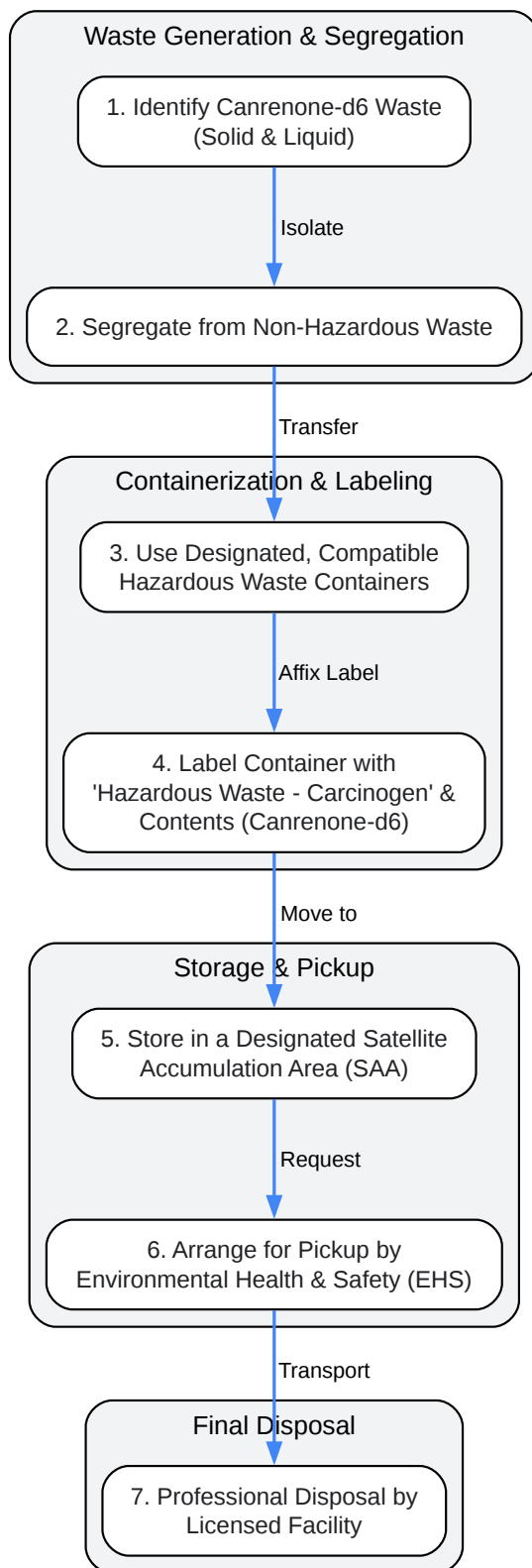
Chemical and Physical Properties

A summary of the key quantitative data for Canrenone-d6 is presented below for easy reference.

Property	Value
Molecular Formula	C ₂₂ H ₂₂ D ₆ O ₃
Molecular Weight	346.49 g/mol
Appearance	Solid
Storage Temperature	+4°C

Disposal Workflow

The following diagram outlines the step-by-step process for the proper disposal of Canrenone-d6 waste.



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Caption: Workflow for the safe disposal of Canrenone-d6 waste.

Experimental Protocols: Step-by-Step Disposal Procedures

The following protocols provide detailed methodologies for the proper disposal of solid and liquid Canrenone-d6 waste, as well as contaminated personal protective equipment (PPE).

Protocol 1: Disposal of Solid Canrenone-d6 Waste

- **Waste Identification:** Identify solid waste containing Canrenone-d6, including unused neat compound, contaminated labware (e.g., weigh boats, spatulas), and residue from reaction vessels.
- **Segregation:** At the point of generation, segregate solid Canrenone-d6 waste from all other waste streams, including non-hazardous trash and other chemical waste.
- **Containerization:**
 - Place solid Canrenone-d6 waste into a designated, leak-proof, and sealable hazardous waste container.
 - The container must be compatible with the chemical properties of Canrenone-d6. A high-density polyethylene (HDPE) container is generally suitable.
 - Do not overfill the container; it should be no more than 90% full to prevent spills.
- **Labeling:**
 - Affix a "Hazardous Waste" label to the container.
 - Clearly write the full chemical name, "Canrenone-d6," and indicate that it is a suspected carcinogen.
 - Include the date when the first piece of waste was added to the container.

- Storage:
 - Store the sealed and labeled container in a designated Satellite Accumulation Area (SAA). This area should be clearly marked and under the control of laboratory personnel.
 - The SAA should be located in a well-ventilated area, away from ignition sources.
- Disposal:
 - Once the container is full or waste is no longer being generated, contact your institution's Environmental Health & Safety (EHS) department to arrange for pickup and disposal.
 - Do not attempt to dispose of solid Canrenone-d6 waste in the regular trash.

Protocol 2: Disposal of Liquid Canrenone-d6 Waste

- Waste Identification: Identify all liquid waste containing Canrenone-d6, such as solutions from experiments, instrument effluent, and solvent rinses of contaminated glassware.
- Segregation:
 - Segregate liquid Canrenone-d6 waste from non-hazardous liquid waste and other incompatible chemical waste streams.
 - Do not mix chlorinated and non-chlorinated solvents unless specifically permitted by your institution's waste management guidelines.
- Containerization:
 - Collect liquid Canrenone-d6 waste in a designated, leak-proof, and sealable hazardous waste container with a screw-top cap.
 - The container material must be compatible with the solvents used. For organic solvents, a glass or appropriate chemically resistant plastic container should be used.
 - Use a funnel to transfer liquid waste into the container to prevent spills.
 - Keep the container closed when not actively adding waste.

- Labeling:
 - Attach a "Hazardous Waste" label to the container.
 - List all chemical constituents by their full name, including solvents, and their approximate percentages. Clearly indicate the presence of "Canrenone-d6" and its suspected carcinogen hazard.
 - Note the date the container was started.
- Storage:
 - Store the sealed and labeled container within secondary containment (e.g., a spill tray) in a designated Satellite Accumulation Area (SAA).
- Disposal:
 - When the container is full, arrange for its collection by your institution's EHS department.
 - Never dispose of liquid Canrenone-d6 waste down the drain.

Protocol 3: Disposal of Contaminated PPE and Lab Supplies

- Waste Identification: This includes items such as gloves, bench paper, and pipette tips that are contaminated with Canrenone-d6.
- Segregation: These materials must be treated as hazardous waste and segregated from regular trash.
- Containerization:
 - Place contaminated items in a designated, labeled, and sealed plastic bag or a lined container specifically for solid hazardous waste.
- Labeling:

- The container or bag must be clearly labeled as "Hazardous Waste" and indicate that it contains materials contaminated with Canrenone-d6.
- Disposal:
 - Dispose of the sealed bag or container through your institution's EHS hazardous waste pickup service.

Disclaimer: These procedures are intended as a guide. Always consult your institution's specific chemical hygiene plan and waste disposal guidelines. If you are unsure about a procedure, contact your Environmental Health & Safety department for clarification.

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